

# Personal protective equipment for handling 2-(Nitroimino)imidazolidine

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## Compound of Interest

Compound Name: 2-(Nitroimino)imidazolidine

Cat. No.: B8817533

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## Essential Safety and Handling Guide for 2-(Nitroimino)imidazolidine

This guide provides immediate and essential safety, operational, and disposal protocols for handling **2-(Nitroimino)imidazolidine** (CAS No. 5465-96-3). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and Exposure Control

**2-(Nitroimino)imidazolidine** is a chemical that requires careful handling due to its potential health effects.[\[1\]](#)[\[2\]](#) It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.[\[1\]](#)[\[2\]](#)

Table 1: Hazard Summary

Hazard Statement	GHS Classification
H315: Causes skin irritation	Skin irritation (Category 2)
H319: Causes serious eye irritation	Eye irritation (Category 2A)
H335: May cause respiratory irritation	Specific target organ toxicity (single exposure)

Source: Cayman Chemical Safety Data Sheet, 2025[\[2\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **2-(Nitroimino)imidazolidine**. All personnel must be trained in the proper use and disposal of PPE.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification
Eye Protection	Chemical splash goggles are required. <a href="#">[3]</a>
Hand Protection	Nitrile gloves are recommended. <a href="#">[3]</a>
Body Protection	A laboratory coat must be worn. <a href="#">[3]</a>
Respiratory Protection	A dust mask or respirator should be used when handling the solid compound to prevent inhalation. <a href="#">[3]</a> Work should be conducted in a well-ventilated area, preferably a chemical fume hood. <a href="#">[3]</a>

## Operational Protocols: Safe Handling and Storage

Adherence to the following procedures is critical for the safe handling and storage of **2-(Nitroimino)imidazolidine**.

### Preparation and Handling:

- Ventilation: Always work in a well-ventilated area, ideally within a certified chemical fume hood.[\[3\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are easily accessible before beginning any work.[\[3\]](#)
- Minimize Dust: When weighing or transferring the solid compound, handle it carefully to minimize the generation of dust.[\[3\]](#) Use a spatula for transfers and keep the container tightly closed when not in use.[\[3\]](#)

- Solution Preparation: If preparing a solution, add the solid **2-(Nitroimino)imidazolidine** to the solvent slowly.[3]
- Post-Handling: Thoroughly wash hands with soap and water after handling the compound, even if gloves were worn.[3] Clean all equipment and the work area after use.[3]

#### Storage:

- Short-term: For immediate use, store at room temperature in a tightly sealed container, away from light and ignition sources.[3]
- Long-term: For long-term storage, a temperature of -20°C is recommended.[3]
- Incompatible Materials: Store separately from strong oxidizing agents.[3]

## Emergency Procedures: Spill and Exposure Response

#### Small Spills:

- Personal Protection: Wear the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[3]
- Containment: Carefully sweep up the solid material, avoiding the creation of dust.[3]
- Collection: Place the spilled material into a sealed, labeled container for waste disposal.[3]
- Decontamination: Clean the spill area with a suitable solvent, followed by washing with soap and water.[3]

#### Large Spills:

- In the event of a large spill, contact your institution's environmental health and safety department for guidance.[3]

#### Exposure Response:

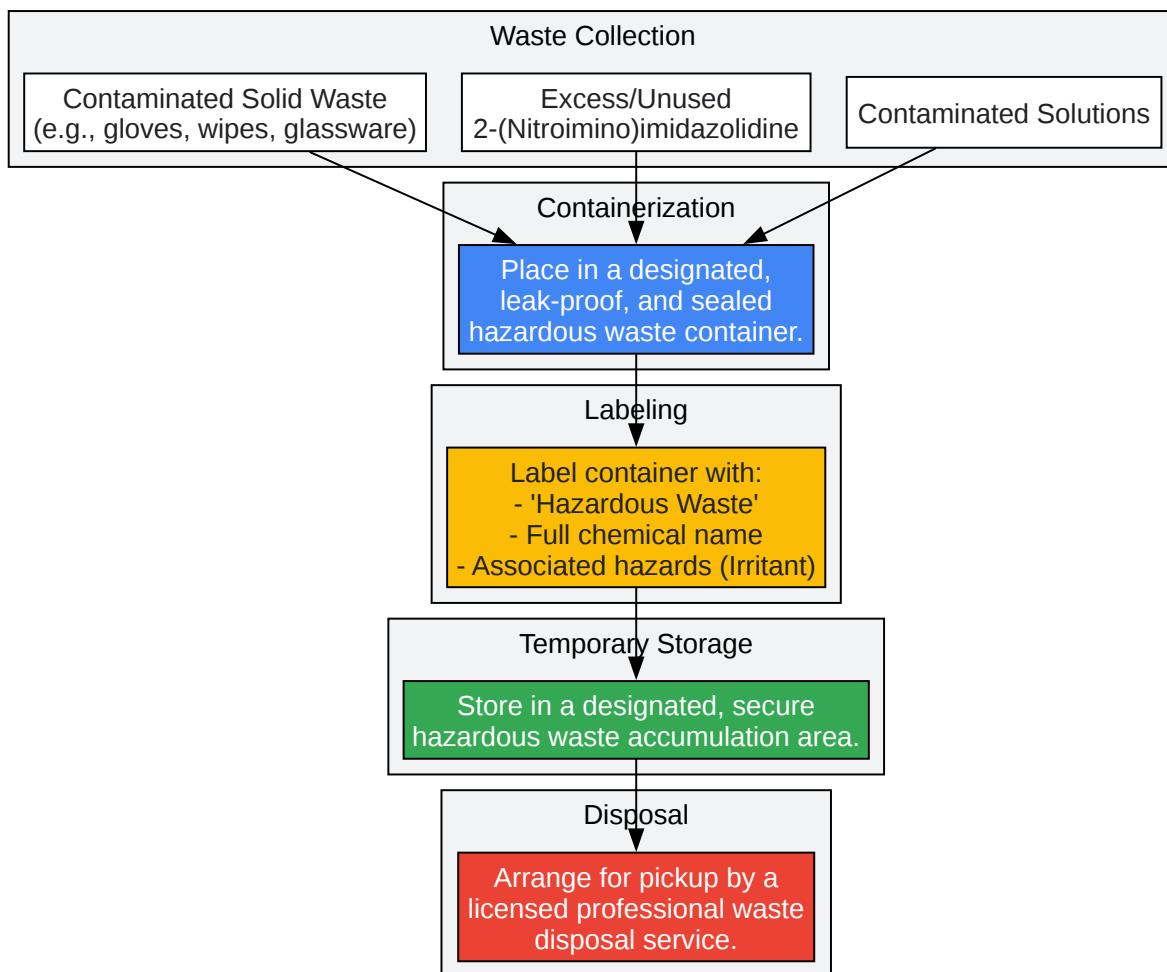
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes.[3]
- Skin Contact: Remove any contaminated clothing and wash the affected skin with soap and water.[3]
- Inhalation: Move the individual to an area with fresh air.[3]
- Ingestion: Do not induce vomiting.[3]
- In all cases of exposure, seek medical attention.

## Disposal Plan

The disposal of **2-(Nitroimino)imidazolidine** and any contaminated materials must be carried out in strict accordance with all applicable federal, state, and local environmental regulations.[3] It is recommended to engage a licensed professional waste disposal service for this purpose.

[3]

Waste Collection and Disposal Workflow:



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Caption: Workflow for the proper disposal of **2-(Nitroimino)imidazolidine** waste.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)